

Application Notes and Protocols: 2-Ethoxyethyl Acetate in Printing Inks and Lacquers

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Compound of Interest

Compound Name: 2-Ethoxyethyl acetate

Cat. No.: B089778

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **2-Ethoxyethyl acetate** (2-EEA) in the formulation of printing inks and lacquers. The information is intended to guide researchers and formulation scientists in leveraging the unique properties of this solvent to achieve desired performance characteristics in their products.

Introduction to 2-Ethoxyethyl Acetate in Formulations

2-Ethoxyethyl acetate (CAS: 111-15-9), also known as cellosolve acetate, is a colorless liquid with a mild, pleasant odor.^{[1][2]} It is widely utilized in the coatings and printing industries as a slow-evaporating solvent.^{[3][4]} Its primary functions in printing inks and lacquers are to dissolve various resins, control the drying time, and enhance the final film properties such as gloss and leveling.^{[5][6][7]}

The controlled evaporation rate of 2-EEA is a key attribute, preventing premature drying of ink on the printing press, which can cause blockages and downtime.^[2] Conversely, its evaporation is efficient enough to prevent smudging and ensure good adhesion to the substrate.^[2] This balanced drying characteristic makes it a versatile choice for various printing technologies, including flexography and gravure.^{[2][3]}

Physicochemical Properties of 2-Ethoxyethyl Acetate

A summary of the key physical and chemical properties of **2-Ethoxyethyl acetate** is presented in the table below. These properties are critical for understanding its behavior in formulations and for safe handling and storage.

Property	Value	References
CAS Number	111-15-9	[8]
Molecular Formula	C6H12O3	[8]
Molecular Weight	132.16 g/mol	
Boiling Point	156 °C (313 °F)	[8]
Melting Point	-62 °C	[8]
Flash Point	51 °C (124 °F)	[8]
Density	0.973 g/cm ³ at 20 °C	[8]
Vapor Pressure	2 mmHg at 20 °C	
Solubility in Water	229 g/L at 20 °C	[8]

Role and Performance in Printing Ink Formulations

In printing inks, 2-EEA acts as a solvent for a wide range of resins, including nitrocellulose, ethyl cellulose, polyvinyl chloride, and various acrylics.[2] Its strong solvency ensures a homogeneous mixture of pigments, resins, and other additives, leading to consistent color dispersion and preventing pigment agglomeration.[3]

Impact on Ink Viscosity and Drying Time

The viscosity of gravure ink is a critical parameter for print quality, and it is typically controlled by the addition of solvents.[9] While specific quantitative data on the percentage of 2-EEA is not readily available in the provided search results, it is known to be used to reduce viscosity.

[10] The "use viscosity" of gravure ink is generally controlled in the range of 18-30 seconds/25°C as measured by a No. 4 cup.[9]

The slow evaporation rate of 2-EEA compared to more volatile solvents like ethyl acetate or acetone helps to keep the ink open on the press, which is particularly important in gravure and flexographic printing.[3][11] This prevents issues like "dot gain" and ensures consistent print quality over long runs.[3]

A comparative study of different solvents in gravure printing showed that while ethyl acetate-based inks dry fast, they can potentially damage the printing cylinder.[3] In contrast, ethyl alcohol-based inks have drying problems.[3] This highlights the importance of a balanced solvent system, where a slower solvent like 2-EEA can be beneficial.

Application in Lacquer Formulations

2-Ethoxyethyl acetate is highly valued in lacquer formulations, especially for automotive and furniture coatings, due to its ability to impart a high-gloss finish and excellent flow and leveling properties.[5][7] Its slow evaporation rate allows the lacquer film to remain fluid for a longer period, enabling brush marks or spray patterns to level out, resulting in a smooth, uniform surface.[6]

It is a good solvent for nitrocellulose, a common resin in lacquers.[12] In clear acrylic lacquer formulations, the solvent blend, which can include 2-EEA, typically constitutes 60-95% of the composition.

Experimental Protocols

The following are generalized protocols for key experiments to evaluate the performance of **2-Ethoxyethyl acetate** in ink and lacquer formulations. These are based on standard industry practices and ASTM methods.

Protocol for Ink Formulation and Viscosity Measurement

Objective: To prepare a model printing ink and measure its viscosity.

Materials:

- Pigment concentrate

- Resin (e.g., nitrocellulose, acrylic)
- **2-Ethoxyethyl acetate**
- Other co-solvents (e.g., ethanol, ethyl acetate)
- Plasticizer and other additives
- Mixing vessel and high-shear mixer
- Rotational viscometer or Zahn/Ford cup

Procedure:

- In the mixing vessel, dissolve the resin in a mixture of **2-Ethoxyethyl acetate** and any co-solvents. The ratio of solvents should be systematically varied to test different formulations.
- Once the resin is fully dissolved, add the pigment concentrate under high-shear mixing until a uniform dispersion is achieved.
- Add the plasticizer and any other additives and continue mixing until the ink is homogeneous.
- Allow the ink to equilibrate to a constant temperature (e.g., 25°C).
- Measure the viscosity using a rotational viscometer or a Zahn/Ford cup according to the manufacturer's instructions.^[13] For a Ford cup, record the time it takes for the ink to flow out of the orifice.^[13]

Protocol for Measuring Drying Time

Objective: To determine the drying time of a printed ink or lacquer film.

Materials:

- Formulated ink or lacquer
- Substrate (e.g., paper, polymer film)

- Film applicator (e.g., Gardco Microm Film applicator)
- Drying time recorder (e.g., Gardco Ultracycle)
- Squalene (for oxidative-drying inks, per ASTM D5909)[[14](#)]

Procedure:

- Apply the ink or lacquer to the substrate using a film applicator to ensure a uniform film thickness.[[15](#)]
- Immediately place the drying time recorder on the wet film. The stylus of the recorder will begin to move across the film.[[15](#)]
- The recorder will track the different stages of drying, from wet to tack-free to hard-dry, over a set period.[[15](#)]
- Alternatively, for oxidative-drying inks, the squalene resistance test (ASTM D5909) can be used to determine the point at which the ink is sufficiently dry.[[14](#)]

Protocol for Adhesion Testing (ASTM D3359 - Cross-Hatch Test)

Objective: To assess the adhesion of a dried ink or lacquer film to a substrate.

Materials:

- Printed or coated substrate with a fully cured film
- Cross-hatch cutting tool with multiple blades
- Pressure-sensitive adhesive tape (e.g., 3M 610 Test Tape)
- Soft brush

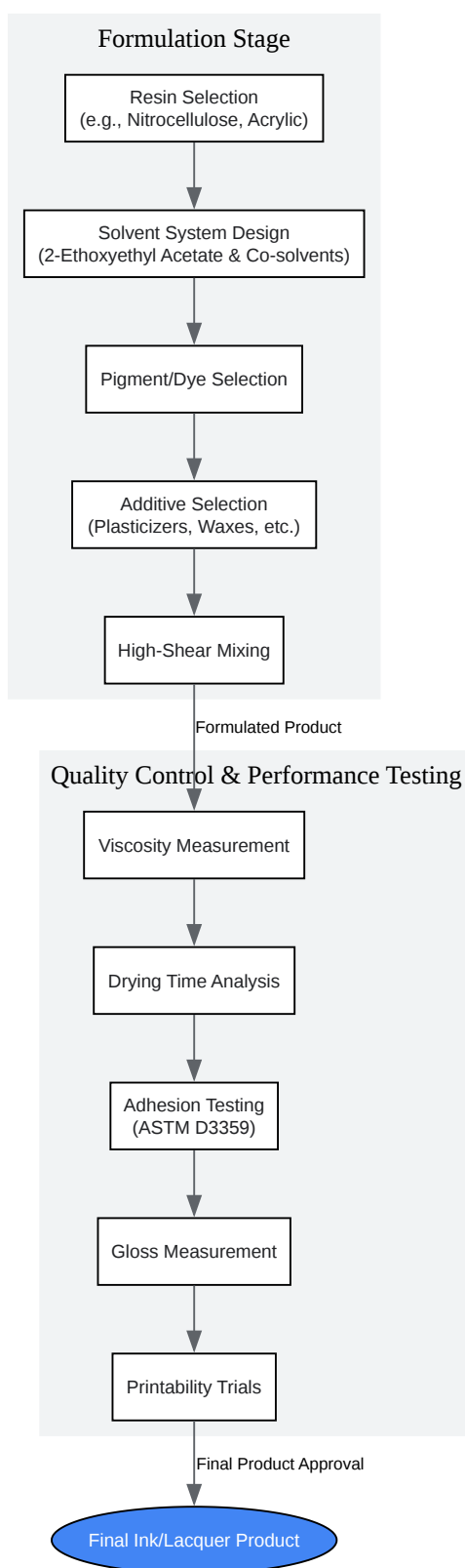
Procedure:

- Ensure the ink or lacquer film is fully cured.

- Using the cross-hatch cutting tool, make a series of parallel cuts through the film down to the substrate.[\[16\]](#)
- Make a second series of cuts at a 90-degree angle to the first set, creating a lattice pattern.[\[16\]](#)
- Gently brush the area to remove any loose flakes of the coating.[\[16\]](#)
- Apply a piece of the specified adhesive tape firmly over the cross-hatched area.[\[16\]](#)
- Smooth the tape down with a finger or a plastic squeegee to ensure good contact.[\[17\]](#)
- After a short period (typically 1-5 minutes), rapidly pull the tape off at a 180-degree angle.[\[16\]](#)[\[17\]](#)
- Examine the grid area and the tape for any removal of the coating.
- Rate the adhesion according to the ASTM D3359 scale (5B: no peeling or removal, to 0B: more than 65% of the area is removed).[\[5\]](#)

Visualization of the Formulation Workflow

The following diagram illustrates the general workflow for formulating and testing a printing ink or lacquer containing **2-Ethoxyethyl acetate**.



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Figure 1. Workflow for Ink/Lacquer Formulation and Testing.

Conclusion

2-Ethoxyethyl acetate is a versatile and effective solvent for the formulation of high-quality printing inks and lacquers. Its excellent solvency for a wide range of resins and its controlled evaporation rate contribute significantly to desirable end-product properties, including high gloss, good leveling, and robust adhesion. The experimental protocols provided offer a framework for systematically evaluating the performance of 2-EEA in various formulations, enabling researchers and scientists to optimize their products for specific applications. Careful consideration of the physicochemical properties and adherence to standardized testing methods are crucial for achieving consistent and reliable results.

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